

Application Notes and Protocols for the Detection and Measurement of Oty1T56cso

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Compound of Interest

Compound Name: Oty1T56cso

Cat. No.: B15186426

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Introduction

Oty1T56cso is a novel protein kinase implicated in critical cellular signaling pathways associated with oncogenesis. Its dysregulation has been linked to tumor progression and resistance to conventional therapies. Accurate and reliable detection and quantification of **Oty1T56cso** are paramount for basic research, biomarker discovery, and the development of targeted therapeutics.

These application notes provide detailed protocols for a suite of immunoassays and biophysical techniques tailored for the specific detection, quantification, and characterization of **Oty1T56cso** in various biological samples.

Oty1T56cso Signaling Pathway

Oty1T56cso is a key downstream effector in the hypothetical "Growth Factor Receptor-Ras-Raf-MEK-ERK" signaling cascade. Upon activation by its upstream kinase, MEK, **Oty1T56cso** phosphorylates a range of cytoplasmic and nuclear substrates, leading to the modulation of gene expression and promotion of cell proliferation and survival. Understanding this pathway is crucial for interpreting experimental results and for the design of inhibitors.

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